

# Application Note: Preparation of Disperse Brown 1 Stock Solutions

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## Compound of Interest

Compound Name: Disperse brown 1

Cat. No.: B082449

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Disperse Brown 1** (CAS No. 23355-64-8) is an azo dye belonging to the class of disperse dyes.<sup>[1]</sup> These dyes are characterized by their limited solubility in water and are primarily used for dyeing synthetic fibers like polyester.<sup>[1]</sup> In a research context, particularly in fields like toxicology, analytical chemistry, and drug development, the preparation of accurate and stable stock solutions is crucial for reliable experimental outcomes. This document provides a detailed protocol for the preparation of **Disperse Brown 1** stock solutions, emphasizing safety, solvent selection, and proper storage.

## Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Disperse Brown 1**.

Property	Value	Reference
CAS Number	23355-64-8	[1][2][3]
Molecular Formula	C <sub>16</sub> H <sub>15</sub> Cl <sub>3</sub> N <sub>4</sub> O <sub>4</sub>	[1][3]
Molecular Weight	433.67 g/mol	[3]
Appearance	Red grain or brown crystalline powder	[2][4]
Solubility	Generally soluble in organic solvents; limited solubility in water.[1] Specifically soluble in methanol and chloroform.[5]	[1][5]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[6] Recommended storage at 2-8°C or ambient (>5°C).[3][7]	[3][6][7]

## Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol details the steps for preparing a 1 mg/mL stock solution of **Disperse Brown 1** in methanol. This concentration is a common starting point for further dilutions in experimental assays.

### 3.1. Materials and Equipment

- **Disperse Brown 1** powder (purity ≥96%)
- Methanol (HPLC grade or equivalent)[5]
- Analytical balance
- 10 mL volumetric flask (Class A)

- Spatula
- Weighing paper or boat
- Pipettes
- Vortex mixer or sonicator
- Amber glass vial with a screw cap for storage
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves (e.g., nitrile).

### 3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.  
[6]
- **Disperse Brown 1** may be harmful if swallowed and can cause skin and serious eye irritation.[3]
- Avoid contact with skin and eyes.[6][8]
- Wear appropriate PPE throughout the procedure.[6]
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.[3][6][9]

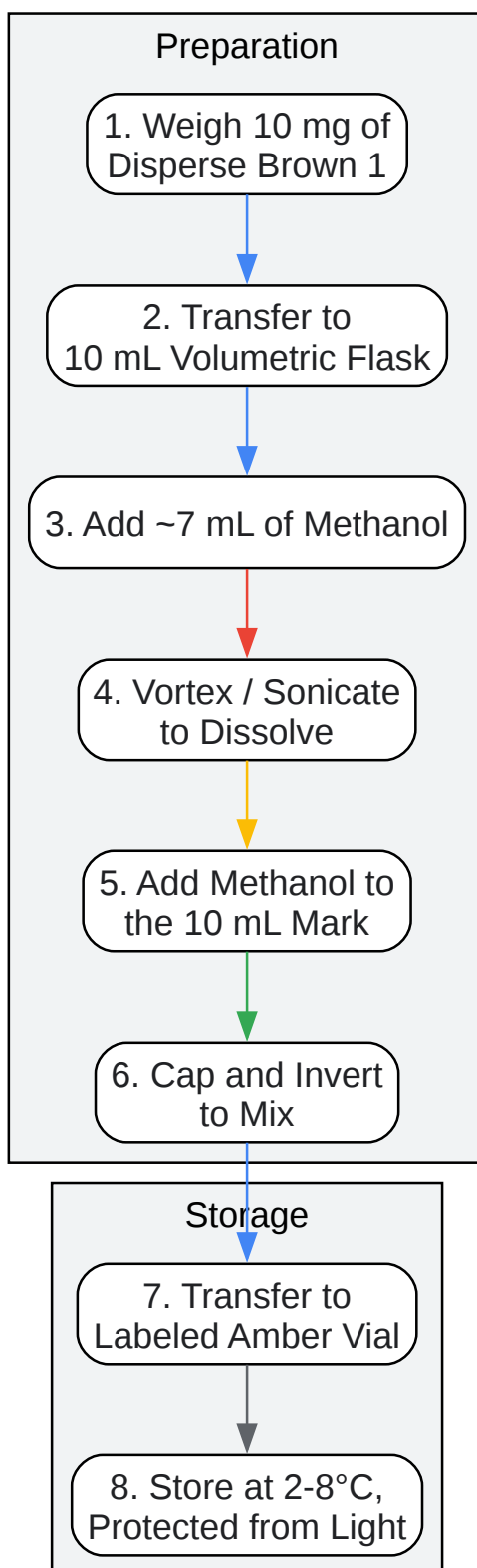
### 3.3. Procedure

- Tare the Balance: Place the weighing paper or boat on the analytical balance and tare it.
- Weigh **Disperse Brown 1**: Carefully weigh out 10.0 mg of **Disperse Brown 1** powder.
- Transfer to Volumetric Flask: Quantitatively transfer the weighed powder into a 10 mL volumetric flask.
- Initial Dissolution: Add approximately 5-7 mL of methanol to the volumetric flask.

- **Dissolve the Compound:** Gently swirl the flask to dissolve the powder. If necessary, use a vortex mixer or sonicator to ensure complete dissolution.
- **Bring to Volume:** Once the solid is fully dissolved, add methanol to the flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- **Homogenize the Solution:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Transfer and Store:** Transfer the stock solution to a clearly labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and your initials. Store the solution at 2-8°C, protected from light.<sup>[5][7]</sup>

## Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Disperse Brown 1** stock solution.



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